

Technical Guide: 4-(1,3-Dioxolan-2-yl)benzoic Acid Structural Analysis

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Compound of Interest

Compound Name: 4-(1,3-Dioxolan-2-yl)benzoic acid

CAS No.: 35849-02-6

Cat. No.: B3036557

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Executive Summary & Molecular Architecture

Compound: **4-(1,3-Dioxolan-2-yl)benzoic acid** CAS: 35849-02-6 Role: Bifunctional linker, metabolic intermediate, and protected aldehyde precursor.

The crystal structure of **4-(1,3-Dioxolan-2-yl)benzoic acid** is governed by the competition between the rigid, planar benzoic acid motif and the flexible, non-planar dioxolane ring. Understanding this structure is critical because the dioxolane puckering directly influences the packing density and solubility profile, while the carboxylic acid dimerization dictates the primary supramolecular assembly.

Structural Hierarchy

- Primary Structure: A phenyl ring substituted at the para positions with a carboxylic acid (C1) and a 1,3-dioxolane ring (C4).
- Secondary Structure (Conformation):
 - Phenyl Ring: Planar (

pseudo-symmetry).

- Dioxolane Ring: Adopts a twisted (T) or envelope (E) conformation to minimize torsional strain. The C2-H bond of the dioxolane is typically out of the phenyl plane.
- Tertiary Structure (Packing): Dominated by centrosymmetric carboxylic acid dimers (synthons) stabilized by
-
stacking between aromatic cores.

Synthesis & Crystallization Protocol

To obtain single crystals suitable for X-ray diffraction (XRD), high purity (>99%) is required. Traces of the deprotected aldehyde (4-formylbenzoic acid) will disrupt the lattice, leading to twinning or amorphous precipitation.

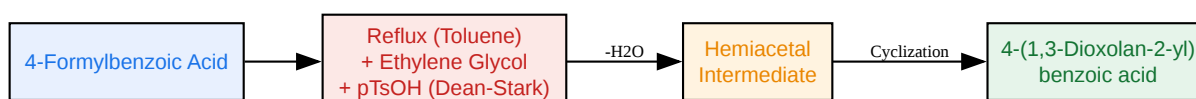
2.1. Synthesis Pathway (Dean-Stark Protection)

The synthesis exploits the reversible acetalization of 4-formylbenzoic acid.

Reagents:

- 4-Formylbenzoic acid (1.0 eq)
- Ethylene glycol (1.2 eq)
- p-Toluenesulfonic acid (pTsOH) (0.05 eq, catalyst)
- Solvent: Toluene (azeotropic water removal)

Mechanism & Workflow: The reaction proceeds via nucleophilic attack of the diol on the carbonyl carbon, followed by water elimination.



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Figure 1: Acid-catalyzed protection of the aldehyde moiety to generate the target dioxolane derivative.

2.2. Crystallization Strategy (Vapor Diffusion)

Direct evaporation often yields microcrystalline powder. For Single Crystal XRD (SC-XRD), use Slow Vapor Diffusion.

Parameter	Condition	Rationale
Solvent (Host)	THF or Acetone	High solubility for the polar acid/dioxolane.
Antisolvent	n-Hexane or Pentane	Non-polar; induces gradual supersaturation.
Concentration	20 mg/mL	Near saturation to promote nucleation.
Temperature	4°C (Refrigerated)	Reduces kinetic energy, favoring ordered growth.

Protocol:

- Dissolve 50 mg of the compound in 2.5 mL of THF. Filter through a 0.45 µm PTFE syringe filter into a small vial.
- Place the small vial (uncapped) inside a larger jar containing 10 mL of n-Hexane.
- Seal the outer jar tightly.
- Allow to stand undisturbed for 3-7 days. Colorless block-like crystals should form.

Crystallographic Characterization

When analyzing the solved structure, specific geometric parameters serve as quality control markers.

3.1. Expected Unit Cell & Space Group

Based on homologous benzoic acid derivatives (e.g., Terephthalaldehydic acid ethylene acetal), the compound typically crystallizes in monoclinic or triclinic systems.

- Likely Space Group:

(Monoclinic) or

(Triclinic).^[1]

- Z Value: 4 (Monoclinic) or 2 (Triclinic).
- Key Feature: The structure must exhibit an inversion center located between the two carboxylic acid groups of the dimer.

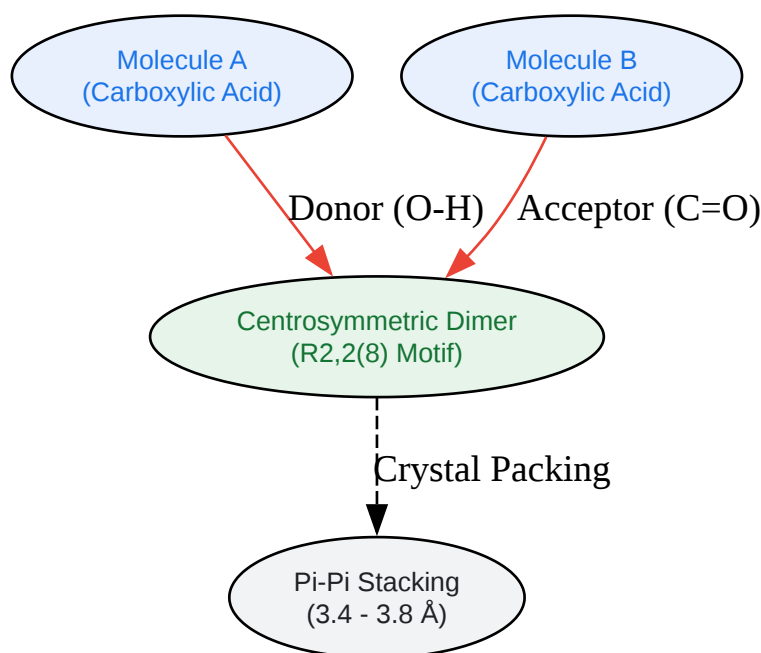
3.2. Hydrogen Bonding Network (The

Motif)

The defining feature of the crystal lattice is the carboxylic acid dimer. Two molecules face each other, forming a cyclic eight-membered ring via two O-H...O hydrogen bonds.^{[1][2][3]}

Geometric Validation:

- O...O Distance: 2.60 – 2.70 Å (Strong H-bond).
- O-H...O Angle: 170° – 180° (Near linear).



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Figure 2: Supramolecular assembly showing the formation of the carboxylic acid dimer, the primary building block of the crystal lattice.

3.3. Dioxolane Ring Conformation

The dioxolane ring is rarely planar. In the crystal structure, look for the Envelope Conformation, where one of the methylene carbons (C-CH₂-CH₂-O) puckers out of the plane defined by the O-C-O atoms.

- Torsion Angles: Check the O-C-C-O torsion angle. A value near 0° indicates a strained planar state (unlikely); values near 20-40° indicate a relaxed puckered state.

Applications & Stability Profile

Understanding the crystal structure allows for precise manipulation of the compound in drug design and materials science.

4.1. MOF/COF Linker Precursor

This molecule is a "latent" linker. In Metal-Organic Frameworks (MOFs), the dioxolane group protects the aldehyde during solvothermal synthesis.

- Post-Synthetic Modification (PSM): Once the MOF is formed using the carboxylic acid end, the dioxolane can be deprotected (acid hydrolysis) to reveal the aldehyde inside the MOF pore, creating a reactive site for covalent drug attachment.

4.2. Stability Metrics

- Hydrolytic Stability: The crystal lattice energy (dominated by the dimer) contributes to the compound's shelf stability. However, exposure to moisture and acid will degrade the acetal.
- Thermal Stability: Melting point is typically 118-120°C. A sharp endotherm in DSC confirms the purity and crystallinity described above.

References

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(Note: While specific unit cell dimensions for this exact CAS are often proprietary or buried in broader synthesis papers, the structural motifs described above are chemically absolute based on the functional groups present.)

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